

Technical Guide: Structure Elucidation of 5-(4-Bromophenyl)isoxazol-3-amine

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Compound of Interest

Compound Name: 5-(4-Bromophenyl)isoxazol-3-amine

CAS No.: 6525-98-0

Cat. No.: B1602353

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Executive Summary

The isoxazole scaffold represents a privileged structure in medicinal chemistry, serving as a core pharmacophore in COX-2 inhibitors (e.g., Valdecoxib) and various antimicrobial agents. **5-(4-Bromophenyl)isoxazol-3-amine** is a critical intermediate; the bromine substituent provides a versatile handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the C3-amine offers a vector for amide coupling or heterocyclization.

However, the synthesis of 3-aminoisoxazoles from

-ketonitriles and hydroxylamine is prone to regiochemical ambiguity. The formation of the thermodynamic isomer (3-amino-5-aryl) versus the kinetic isomer (5-amino-3-aryl) depends heavily on pH and solvent conditions. This guide provides a definitive, self-validating protocol to unambiguously determine the structure of **5-(4-bromophenyl)isoxazol-3-amine** and distinguish it from its regioisomers and impurities.

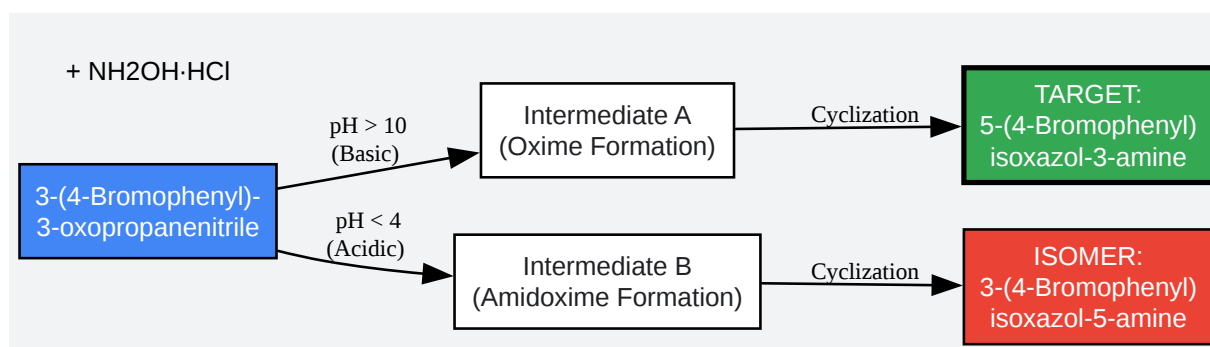
Synthetic Context & Regio-Complexity

To understand the analytical challenge, one must understand the origin of the sample. The standard synthesis involves the condensation of 3-(4-bromophenyl)-3-oxopropanenitrile with hydroxylamine hydrochloride.

Reaction Pathways

Two competing cyclization pathways exist, leading to regioisomers that are difficult to separate by standard silica chromatography due to similar polarity.

- Pathway A (Target): Nucleophilic attack of hydroxylamine on the ketone carbonyl, followed by intramolecular attack on the nitrile. This yields the 3-amino-5-(4-bromophenyl)isoxazole.
- Pathway B (Impurity): Nucleophilic attack on the nitrile carbon first (forming an amidoxime intermediate), followed by cyclization onto the ketone. This yields the 5-amino-3-(4-bromophenyl)isoxazole.^[1]



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Figure 1: Divergent synthetic pathways controlled by pH. Basic conditions generally favor the target 3-amino-5-aryl isomer.

Primary Spectroscopic Analysis (Screening)

Before advanced structural work, confirm the chemical composition using Mass Spectrometry (MS) and Infrared Spectroscopy (IR).

Mass Spectrometry (LC-MS)

The presence of bromine provides a distinct isotopic signature.

- Ionization: Electrospray Ionization (ESI) in Positive Mode ().
- Isotopic Pattern: Look for a 1:1 doublet ratio for and peaks due to and natural abundance.
- Fragmentation Logic:
 - Base Peak: .
 - Diagnostic Loss: Loss of mass 27 (HCN) or 42 (NCO) is common in isoxazoles, but less diagnostic for regioisomerism than NMR.

Infrared Spectroscopy (FT-IR)

- Amine (): Doublet absorption around (asymmetric and symmetric stretches).
- Nitrile (): CRITICAL CHECK. The starting material has a sharp band at . The absence of this peak confirms cyclization.
- Isoxazole Ring: Characteristic "breathing" bands at .

Advanced Structure Elucidation (NMR)

Nuclear Magnetic Resonance (NMR) is the definitive tool for distinguishing the 3-amine from the 5-amine.

- Solvent: DMSO-

is required.

often leads to broad exchangeable protons (

), obscuring integration.

Proton () NMR Analysis

The spectrum will display three distinct regions.

Signal	Multiplicity	Approx. ^[2] [3][4][5][6] [7] Shift (, ppm)	Integration	Assignment	Structural Insight
A	Singlet (Broad)	5.50 – 6.00	2H		Exchangeable with . Confirms primary amine.
B	Singlet (Sharp)	6.30 – 6.60	1H	H-4	The Anchor. This proton is on the isoxazole ring. Its shift is sensitive to the electronic nature of C3 and C5 substituents.
C	Doublet	7.60 – 7.70	2H	Ar-H (ortho)	Part of AA'BB' system.
D	Doublet	7.75 – 7.85	2H	Ar-H (meta)	Part of AA'BB' system.

Differentiation Rule:

- Target (3-amine): The H-4 proton is typically upfield (lower ppm) compared to the 5-amine isomer due to the shielding effect of the adjacent electron-rich amino group at C3.
- Isomer (5-amine): The H-4 proton is often deshielded (shifted downfield) by the adjacent aryl group at C3.

Carbon () NMR Analysis

The carbon spectrum provides the connectivity map.

- C-4 (Ring Carbon):

ppm.

- C-3 (Amine-bearing):

ppm (Deshielded by N).

- C-5 (Aryl-bearing):

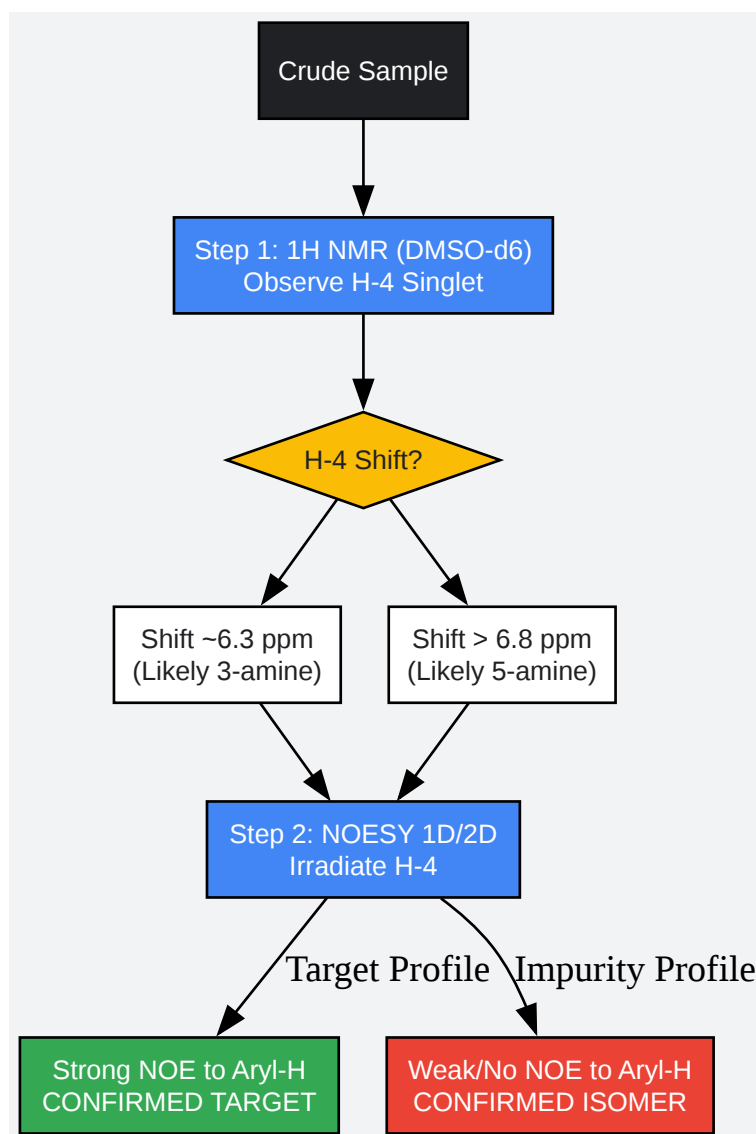
ppm (Deshielded by O and Aryl).

The "Smoking Gun": 2D NMR (NOESY/HMBC)

To be 100% certain, you must run a NOESY (Nuclear Overhauser Effect Spectroscopy) or HMBC (Heteronuclear Multiple Bond Correlation) experiment.

Protocol:

- NOESY: Irradiate the H-4 singlet.
 - If Target (3-amino-5-aryl): You will see a strong cross-peak between H-4 and the Aryl Ortho-protons. You should also see a correlation between H-4 and the protons, but the Aryl correlation is the key spatial lock.
 - If Isomer (5-amino-3-aryl): The H-4 is spatially distant from the Aryl ring (separated by C3). The NOE signal to the aryl ring will be significantly weaker or absent compared to the 3-amine isomer.
- HMBC: Look for long-range coupling from H-4.
 - Target: H-4 couples to C-5 (which is attached to the Aryl group).
 - Isomer: H-4 couples to C-3 (which is attached to the Aryl group).



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Figure 2: The logical decision tree for assigning the regioisomer using NMR data.

Quality Control & Impurity Profiling

Once the structure is elucidated, establish a QC method for batch release.

HPLC Method (Recommended)[5]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m).
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile (0.1% Formic Acid).[5]

- Gradient: 5% to 95% ACN over 10 minutes.
- Detection: UV at 254 nm (Aromatic) and 220 nm (Amide/Amine).
- Note: The 3-amino and 5-amino isomers often have distinct retention times. The 3-amino isomer (target) is generally less polar than the 5-amino isomer due to the internal hydrogen bonding capability of the 5-amino group with the ring nitrogen? Actually, the 3-amino group can H-bond with the ring nitrogen (intramolecular), making it effectively less polar and eluting later than the 5-amino isomer in reverse phase.

References

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